

post-emergence application timing for mesotrione

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Compound Focus: Mesotrione

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Application Timing and Efficacy by Weed Species

Optimal application timing for **mesotrione** is highly dependent on the target weed species and its growth stage. The table below summarizes effective application parameters for key weeds.

Table 1: Post-emergence Mesotrione Application Guide for Key Weeds

Weed Species	Efficacy & Key Considerations	Optimal Growth Stage for Application	Effective Herbicide Options & Mixtures
Crabgrass (<i>Digitaria</i> spp.)	Control can fail if applied before seed germination ceases; new cohorts can emerge post-application [1].	Applications after July 1 (Central Ohio) provide more lasting control; stage flexibility varies by herbicide [1].	Fenoxaprop, Quinclorac, Mesotrione, Topramezone [1].
Goosegrass	Effectively controlled with specific herbicides; quinclorac is not effective [1].	-	Fenoxaprop, Topramezone [1].

Weed Species	Efficacy & Key Considerations	Optimal Growth Stage for Application	Effective Herbicide Options & Mixtures
Barnyardgrass	Effectively controlled with specific herbicides [1].	-	Fenoxaprop, Topramezone [1].
Field Paspalum	Selective post-emergence control is possible; no pre-emergence options available [1].	-	Topramezone (1-2 applications) [1].
Nimblewill & Bermudagrass	Best control typically requires non-selective herbicides; selective control with mesotrione/topramezone is possible but may be inconsistent [1].	-	Repeat applications of Mesotrione or Topramezone (for selective control) [1].
Common Cocklebur (<i>Xanthium strumarium</i>)	High level of control (79-98%) achieved [2].	Early Post-Emergence (EPOST) timing [2].	Mesotrione; enhanced by mixture with Atrazine [2].
Ivyleaf Morningglory	Control enhanced by later application timings and tank mixtures [2].	Mid-Post-Emergence (MPOST) to Late Post-Emergence (LPOST) [2].	Mesotrione; enhanced by mixture with Atrazine [2].
Yellow Nutsedge	Control can be inconsistent; improved with higher rates and mixtures [2].	-	Mesotrione at higher rates (140 g/ha); enhanced by mixture with Atrazine [2].
Redroot Pigweed (<i>Amaranthus retroflexus</i>)	Effective control at reduced doses [3].	-	ED ₉₀ : 72 g/ha [3].

Weed Species	Efficacy & Key Considerations	Optimal Growth Stage for Application	Effective Herbicide Options & Mixtures
Common Lambsquarters (<i>Chenopodium album</i>)	Effective control at reduced doses [3].	-	ED ₉₀ : 79 g/ha [3].
Velvetleaf (<i>Abutilon theophrasti</i>)	Requires a higher dose for effective control [3].	-	ED ₉₀ : 121 g/ha [3].

Detailed Experimental Protocols

Protocol 1: Dose-Response Field Trials for Determining Minimum Effective Dose

This protocol is adapted from research to establish the minimum dose required for satisfactory efficacy (MDRE) against specific weed species [3].

- **Objective:** To generate dose-response curves for **mesotrione** against major weed species and determine biologically equivalent doses (e.g., ED90, ED95).
- **Experimental Design:**
 - **Layout:** Randomized complete block design with three to four replications.
 - **Plot Size:** 8 m x 3 m (adjust based on equipment).
 - **Treatments:** Include multiple **mesotrione** rates (e.g., 0, 35, 70, 105, 140, 175 g a.i./ha) and a weed-free control.
- **Herbicide Application:**
 - **Sprayer:** Use a CO₂-pressurized backpack sprayer equipped with flat-fan nozzles.
 - **Volume:** Apply at 200 L/ha.
 - **Timing:** Apply at the 2-4 leaf stage of the primary target weed species.
- **Data Collection and Analysis:**
 - **Weed Control Assessment:** Visually estimate weed control percentage per species at 14, 28, and 56 days after treatment (DAT) relative to untreated control plots.

- **Fresh Weight Biomass:** At 28 DAT, harvest above-ground weed biomass from a defined quadrat per plot, weigh, and express as a percentage of the untreated control.
- **Statistical Analysis:** Fit weed control data to a non-linear regression model (e.g., log-logistic) to calculate the herbicide rate required for 90% (ED90) and 95% (ED95) control of each species [3].

Protocol 2: Evaluating Herbicide Tank Mixtures for Resistant Weed Control

This protocol is designed to test the efficacy of **mesotrione** combinations against late-stage or resistant weeds, such as Palmer amaranth [1] [4].

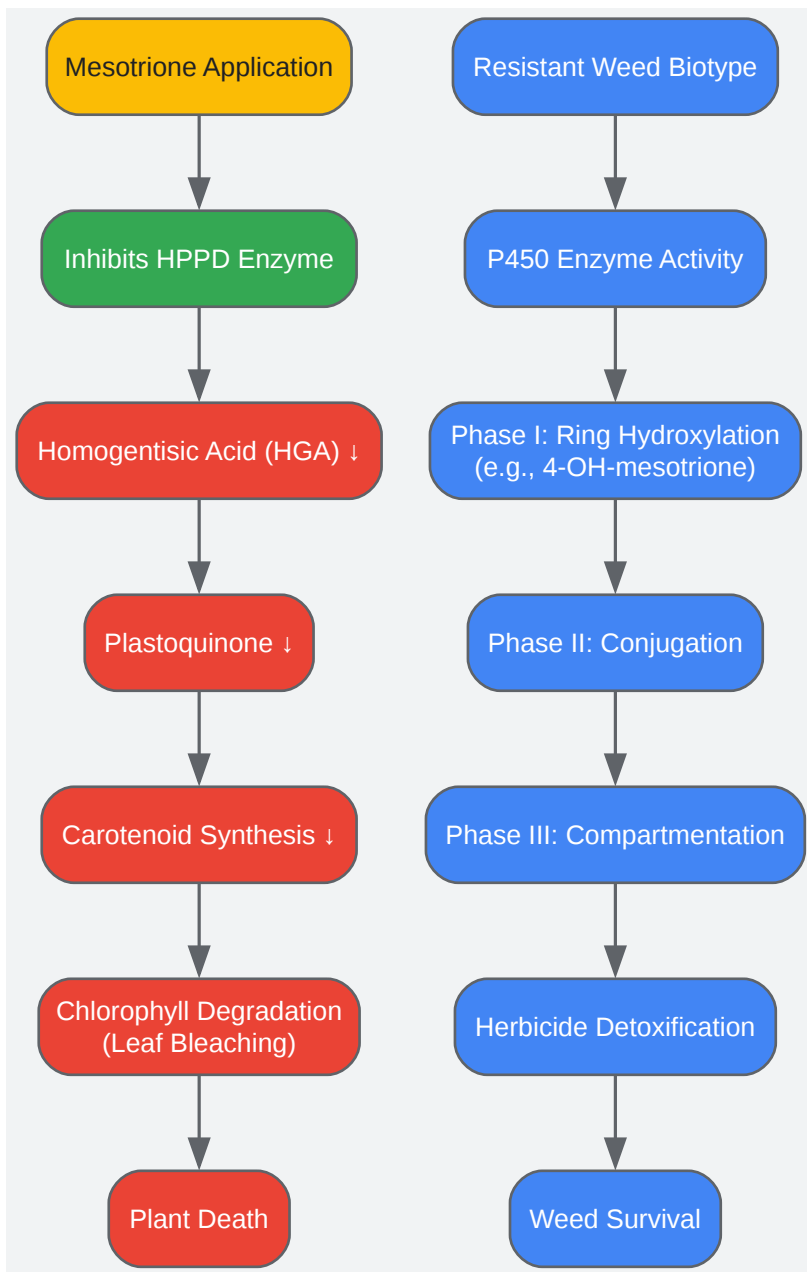
- **Objective:** To evaluate the control of difficult weeds (e.g., >6 tiller crabgrass, herbicide-resistant Palmer amaranth) using **mesotrione** in tank mixture.
- **Experimental Design:**
 - **Layout:** Randomized complete block design in greenhouse or field settings.
 - **Plant Material:** Use confirmed resistant and sensitive biotypes of the target weed (e.g., Palmer amaranth SYN1 vs. PPI1) [4].
 - **Treatments:** Include:
 - Untreated control
 - Half-label rate of quinclorac (e.g., Drive)
 - Half-label rate of **mesotrione** (e.g., Tenacity) or topramezone (e.g., Pylex)
 - Combination of half-rate quinclorac + half-rate **mesotrione**/topramezone [1]
- **Herbicide Application:**
 - **Sprayer:** Calibrated laboratory spray chamber or field sprayer.
 - **Timing:** Apply when resistant weeds are at a robust growth stage (e.g., 4-6 leaves for Palmer amaranth).
- **Data Collection and Analysis:**
 - **Visual Injury & Biomass:** Assess visual bleaching and injury (0-100%) at 7, 14, and 21 DAT. Harvest and weigh above-ground biomass at 21 DAT.
 - **Metabolism Studies (LC-MS):** For mechanistic studies, treat leaf discs with radiolabeled [URL-14C]-**mesotrione**. Extract metabolites at multiple timepoints (e.g., 6, 12, 24, 48 Hours After Treatment) and analyze via Thin-Layer Chromatography (TLC) and Liquid Chromatography-Mass Spectrometry (LCMS) to identify and quantify metabolites like 4-OH-**mesotrione** and 5-OH-**mesotrione** [4].
 - **Statistical Analysis:** Analyze injury and biomass data using ANOVA followed by mean separation tests (e.g., Tukey's HSD).

Mechanism of Action and Resistance

Mesotrione inhibits the enzyme **4-hydroxyphenylpyruvate dioxygenase (HPPD)**, a key catalyst in the tyrosine degradation pathway [4] [5]. This inhibition blocks the production of **homogentisic acid (HGA)**, a vital precursor for plastoquinone and tocopherol biosynthesis [4]. Plastoquinone is essential for carotenoid production, which protect chlorophyll from photo-destruction. Its depletion leads to chlorophyll degradation, causing the characteristic **bleaching** of leaf tissue and eventual plant death [5].

Resistance in weeds like Palmer amaranth and waterhemp is primarily metabolic, classified as **non-target-site resistance (NTSR)** [4]. Resistant weeds rapidly detoxify **mesotrione** via **cytochrome P450 monooxygenases (P450s)** that catalyze **Phase I ring hydroxylation**, producing non-phytotoxic metabolites like **4-hydroxy-mesotrione (4-OH-mesotrione)** and **5-OH-mesotrione** [4]. These are further processed in **Phase II** by conjugation (e.g., with sugars) and **Phase III** by compartmentation into vacuoles or cell walls [4].

The following diagram illustrates the mechanism of action and resistance pathway.



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Key Application Recommendations

- **Weed Identification:** Accurate identification of weed species using seed heads or vegetative structures (e.g., ligules, auricles) is critical, as herbicide recommendations differ significantly (e.g., quinclorac is ineffective on goosegrass and barnyardgrass) [1].
- **Strategic Timing for Annual Grasses:** For summer annual grasses like crabgrass, applications made **after July 1** (in the Midwest US) provide more lasting control by reducing subsequent

germination flushes. Earlier applications may require follow-up treatments [1].

- **Utilize Effective Tank Mixtures:** For late-stage or resistant weeds, tank mixtures are superior. Research shows a half-rate of quinclorac combined with a half-rate of **mesotrione** or topramezone provides >95% control of late-stage crabgrass [1]. Adding atrazine enhances control of common cocklebur, ivyleaf morningglory, and yellow nutsedge [2].
- **Anticipate Resistance:** For weeds with known metabolic resistance (e.g., Palmer amaranth), reliance on **mesotrione** alone is not advisable. Implement integrated strategies, including tank mixes with multiple sites of action and non-chemical controls [4].

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